

optimizing extraction efficiency of Discorhabdin U from lyophilized sponge

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Compound of Interest

Compound Name: *discorhabdin U*

Cat. No.: *B1257720*

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. Exploration of the Electrophilic Reactivity of the Cytotoxic Marine Alkaloid Discorhabdin C and Subsequent Discovery of a New Dimeric C-1/N-13-Linked Discorhabdin Natural Product - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. iris.unitn.it [iris.unitn.it]
- 4. New Discorhabdin B Dimers with Anticancer Activity from the Antarctic Deep-Sea Sponge *Latrunculia biformis* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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